

Diphenylsilanediol: A Versatile Building Block for Supramolecular Architectures

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Compound of Interest

Compound Name: *Diphenylsilanediol*

Cat. No.: *B146891*

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Introduction

Diphenylsilanediol (DPSD), a member of the silanol family, has emerged as a significant building block in the field of supramolecular chemistry. Its unique structural features, particularly the two hydroxyl groups attached to a central silicon atom, allow for the formation of robust and directional hydrogen bonds. This capability enables the self-assembly of DPSD into a variety of ordered supramolecular structures, including co-crystals, gels, and polymers. These materials are of great interest to researchers, scientists, and drug development professionals due to their potential applications in materials science, anion recognition, and drug delivery. This document provides detailed application notes and protocols for the synthesis and characterization of supramolecular structures based on **diphenylsilanediol**.

Properties of Diphenylsilanediol

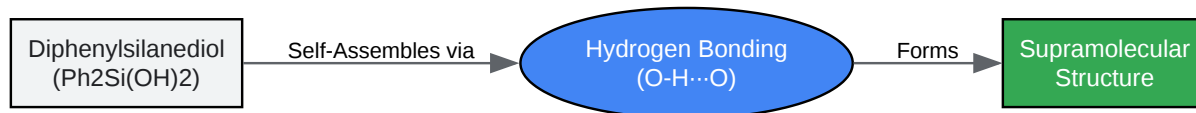
Diphenylsilanediol is a white, crystalline solid with a melting point of approximately 147 °C, at which it also begins to decompose.^[1] It is characterized by its excellent thermal stability and chemical resistance.^[1]

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₂ O ₂ Si	[1]
Molecular Weight	216.31 g/mol	[1]
Appearance	White to off-white crystal	[1]
Melting Point	147 °C (decomposes)	[1]
Purity	≥ 98% (GC)	[1]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	2	[2]

Supramolecular Assembly via Hydrogen Bonding

The fundamental principle behind the use of **diphenylsilanediol** as a supramolecular building block lies in its capacity to form strong and directional hydrogen bonds. The two hydroxyl groups can act as both hydrogen bond donors and acceptors, facilitating the assembly of intricate networks. In the solid state, **diphenylsilanediol** molecules self-assemble into columns through intermolecular hydrogen bonding.[3]

The logical relationship of this self-assembly process, which forms the basis for more complex supramolecular structures, can be visualized as follows:



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Caption: Self-assembly of **diphenylsilanediol**.

Applications and Protocols

Anion Recognition

Diphenylsilanediol has demonstrated efficacy as a receptor for anions, a key application in the development of sensors and catalysts. The two hydroxyl groups can cooperatively bind to an anion through hydrogen bonds.

Experimental Protocol: Anion Binding Studies by ^1H NMR Titration

This protocol is adapted from studies on silanediol-based anion receptors.[3]

- Preparation of Stock Solutions:
 - Prepare a stock solution of the **diphenylsilanediol**-based receptor (e.g., 10 mM) in a suitable deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Prepare a stock solution of the anion to be tested (e.g., as a tetrabutylammonium salt) in the same deuterated solvent at a higher concentration (e.g., 100 mM).
- Titration:
 - Place a known volume of the receptor solution (e.g., 0.5 mL) in an NMR tube.
 - Record the ^1H NMR spectrum of the free receptor.
 - Add incremental amounts of the anion stock solution (e.g., 0.1, 0.2, 0.4, 0.6, 0.8, 1.0, 1.5, 2.0 equivalents) to the NMR tube.
 - Record a ^1H NMR spectrum after each addition, ensuring thorough mixing and temperature equilibration.
- Data Analysis:
 - Monitor the chemical shift changes of the Si-OH protons of the receptor upon addition of the anion.
 - Plot the change in chemical shift ($\Delta\delta$) against the concentration of the anion.
 - The binding constant (K_a) can be determined by fitting the titration data to a 1:1 binding isotherm using appropriate software.

Expected Results: A downfield shift in the resonance of the hydroxyl protons is typically observed upon anion binding, indicating the formation of a hydrogen-bonded complex. The magnitude of the shift and the calculated binding constant provide quantitative information about the strength of the interaction.

Co-crystal Engineering

The ability of **diphenylsilanediol** to form predictable hydrogen-bonding motifs makes it an excellent candidate for co-crystal engineering. Co-crystals are crystalline structures containing two or more different molecules in the same crystal lattice.

Experimental Protocol: Synthesis of a **Diphenylsilanediol**-Pyrazine Co-crystal

This protocol is based on general mechanochemical methods for co-crystal synthesis.^[4]

- Materials:
 - **Diphenylsilanediol**
 - Pyrazine
 - Liquid for grinding (e.g., a few drops of ethanol)
- Procedure:
 - Combine **diphenylsilanediol** and pyrazine in a 1:1 molar ratio in a ball mill or a mortar and pestle.
 - Add a minimal amount of the grinding liquid (1-2 drops).
 - Grind the mixture for a specified time (e.g., 30-60 minutes).
 - The resulting powder is the co-crystal.
- Characterization:
 - Confirm the formation of a new crystalline phase using Powder X-ray Diffraction (PXRD).

- Determine the crystal structure by Single-Crystal X-ray Diffraction if suitable single crystals can be grown (e.g., by slow evaporation from a suitable solvent).
- Characterize the thermal properties using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).^[5]

Supramolecular Gels

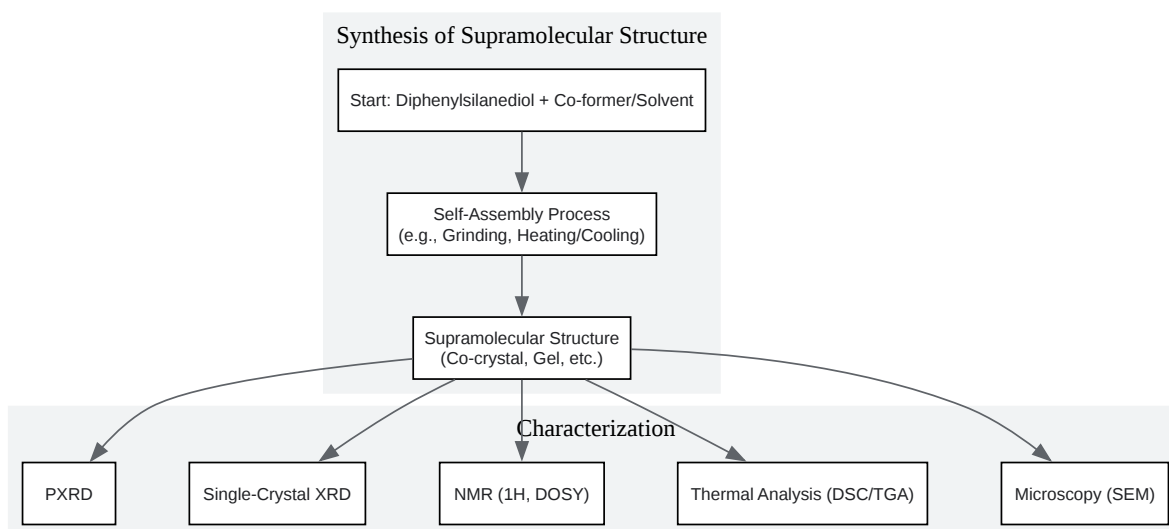
Diphenylsilanediol can act as a gelator, forming three-dimensional networks in organic solvents that immobilize the solvent molecules, resulting in a gel. The formation of these gels is driven by the self-assembly of **diphenylsilanediol** into fibrous structures through hydrogen bonding.

Experimental Protocol: Preparation of a **Diphenylsilanediol** Organogel

This is a general protocol for the formation of low-molecular-weight organogels.^[6]

- Preparation:
 - Suspend a weighed amount of **diphenylsilanediol** in a suitable organic solvent (e.g., DMSO) in a sealed vial to achieve the desired concentration.
 - Heat the suspension while stirring until the solid completely dissolves.
 - Allow the solution to cool to room temperature without disturbance.
- Gelation Test:
 - Invert the vial to check for the formation of a stable gel (i.e., no flow).
- Characterization:
 - The gel-to-sol transition temperature (T_{gel}) can be determined by heating the gel and observing the temperature at which it becomes a liquid.
 - The morphology of the gel network can be investigated using Scanning Electron Microscopy (SEM).

- Diffusion-Ordered NMR Spectroscopy (DOSY) can be used to study the aggregation behavior and mobility of the gelator molecules in the gel state.[7]



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Caption: General experimental workflow.

Modification of Polymers

Diphenylsilanediol can be incorporated into polymer matrices to enhance their properties. For example, it has been used to modify epoxy resins, improving their thermal and mechanical characteristics.[1]

Quantitative Data from Modified Epoxy Resins

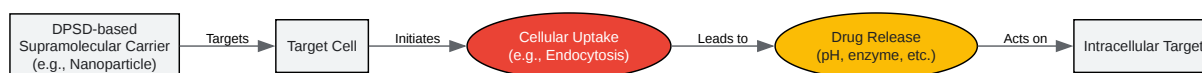
The following table summarizes the effect of modifying an epoxy resin (DGEBA) with **diphenylsilanediol** on the mechanical and thermal properties of the cured polymer.[1]

Molar Ratio of DSPD in Curing Agent	Tensile Strength (MPa)	Tensile Modulus (MPa)	Glass Transition Temperature (Tg) (°C)
0 (DETA only)	~55	~1600	116.1
DA1	~60	~1800	Not specified
DA2	~65	~2000	Not specified
DA3	~70	~2200	Not specified
DA4	~75	~2400	Not specified

*Data extracted and estimated from graphical representations in the source.[1] "DA" refers to curing agents synthesized with increasing molar ratios of **diphenylsilanediol**.

Biological Applications and Signaling Pathways

While the primary applications of **diphenylsilanediol**-based supramolecular structures are in materials science, there is emerging interest in their biological activities. **Diphenylsilanediol** itself has been reported to exhibit anticonvulsant properties.[3] Its use in nanotechnology for drug delivery systems is also an area of active research, where it can be used in the synthesis of silica nanoparticles.[1] However, detailed studies on the specific signaling pathways modulated by these supramolecular structures are currently limited in the public domain. The development of **diphenylsilanediol**-based systems for targeted drug delivery would likely involve pathways related to cellular uptake and cargo release, which would be highly dependent on the overall design of the supramolecular carrier.



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Caption: Potential drug delivery pathway.

Conclusion

Diphenylsilanediol is a highly versatile and valuable building block for the construction of a wide array of supramolecular structures. Its ability to form robust and directional hydrogen bonds allows for the rational design of materials with tailored properties. The protocols and data presented herein provide a foundation for researchers and professionals to explore the potential of **diphenylsilanediol** in areas ranging from advanced materials to biomedical applications. Further research is warranted to fully elucidate the biological mechanisms of action and to expand the library of functional supramolecular systems derived from this remarkable molecule.

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